Technical Monograph: 2',6'-Dihydroxy-3'-methylacetophenone Derivatives

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Compound of Interest

Compound Name:	*2',6'-Dihydroxy-3'-methylacetophenone*
CAS No.:	*29183-78-6*
Cat. No.:	*B15075788*

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Advanced Synthesis, Pharmacological Mechanisms, and Therapeutic Applications

Executive Summary

This technical guide provides a comprehensive analysis of **2',6'-Dihydroxy-3'-methylacetophenone** (also designated as 3'-methyl-2',6'-dihydroxyacetophenone), a rare but pharmacologically potent acylphloroglucinol derivative. Predominantly isolated from Eucalyptus species (e.g., E. camaldulensis) and fungal cultures (Neosartorya spp.), this scaffold serves as a critical "Ring A" precursor for the synthesis of methylated flavonoids and chalcones.

Unlike its more common isomer (2',4'-dihydroxy-3'-methylacetophenone), the 2',6'-dihydroxy substitution pattern confers unique chelating properties and enhanced lipophilicity, modulating its interaction with kinase domains (mTOR) and bacterial membranes. This guide details the synthetic challenges of accessing the sterically hindered 2-position of the resorcinol core, outlines optimized Claisen-Schmidt protocols for derivatization, and consolidates bioactivity data relevant to drug discovery.

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Part 1: Chemical Architecture & Synthesis Strategy[1]

1.1 Structural Significance

The molecule features an acetophenone core with hydroxyl groups at positions 2' and 6', creating a strong intramolecular hydrogen bonding network with the carbonyl oxygen. This "locked" conformation reduces the pKa of the phenolic protons, enhancing cell permeability. The methyl group at position 3' introduces asymmetry, influencing the binding affinity in enzyme pockets (e.g., COX-2, 5-LOX) compared to the non-methylated parent.

1.2 Synthetic Pathways

Accessing the 2',6'-dihydroxy-3'-methyl substitution pattern requires overcoming the directing effects of standard Friedel-Crafts acylation, which typically favors the 4-position.

Route A: The Hoesch Reaction (Chemical Synthesis) To force acylation at the sterically hindered position between hydroxyls or to utilize specific precursors:

- Precursor: 4-Methylresorcinol (1,3-dihydroxy-4-methylbenzene).
- Reagents: Acetonitrile (

  ), anhydrous ZnCl2, HCl gas.
- Mechanism: The Hoesch reaction allows for the formylation/acylation of polyhydric phenols. Attack occurs at the 2-position (between OH groups) under thermodynamic control, though the 6-position (yielding 2,4-dihydroxy-5-methylacetophenone) is a competitor.
- Optimization: Use of Boron Trifluoride etherate (

) as a catalyst can improve regioselectivity toward the 2,6-dihydroxy system.

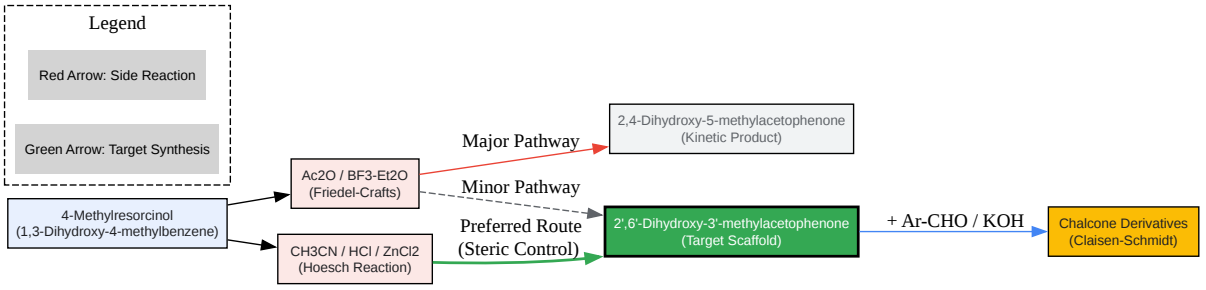
Route B: Natural Product Isolation

- Source:Eucalyptus camaldulensis leaves or Neosartorya fungal broth.
- Extraction: Maceration in 50% Acetone or Ethyl Acetate.
- Purification: Silica gel column chromatography eluting with Hexane:Ethyl Acetate (gradient).

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1.3 Visualization: Synthetic Logic

The following diagram illustrates the synthetic divergence between the common 2,4-isomer and the target 2,6-isomer.



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Caption: Synthetic divergence from 4-methylresorcinol. The Hoesch reaction is preferred to access the sterically crowded 2,6-dihydroxy-3-methyl core.

Part 2: Experimental Protocols

Protocol 2.1: Synthesis of Chalcone Derivatives (Claisen-Schmidt Condensation)

This protocol describes the derivatization of the **2',6'-dihydroxy-3'-methylacetophenone** core into bioactive chalcones.

Reagents:

- **2',6'-Dihydroxy-3'-methylacetophenone** (1.0 eq)
- Substituted Benzaldehyde (e.g., 3,4-dimethoxybenzaldehyde) (1.0 eq)
- KOH (50% aq. solution) or Ba(OH)2

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- Ethanol (95%)
- HCl (10%)

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 mmol of **2',6'-dihydroxy-3'-methylacetophenone** and 1.0 mmol of the aldehyde in 10 mL of ethanol in a round-bottom flask.
- Catalysis: Add 2 mL of 50% KOH dropwise while stirring at 0°C (ice bath). The solution will turn deep orange/red (formation of chalcone anion).
- Reaction: Stir the mixture at room temperature for 24–48 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Quenching: Pour the reaction mixture into crushed ice containing 10% HCl to neutralize the base.
- Isolation: The yellow precipitate (chalcone) is filtered, washed with cold water, and recrystallized from ethanol.

Critical Note on Reactivity: The 2',6'-dihydroxy substitution makes the acetyl group less electrophilic due to resonance donation. Higher base concentration or longer reaction times are often required compared to simple acetophenones.

Part 3: Pharmacological Landscape[2]

3.1 Bioactivity Profile

The **2',6'-dihydroxy-3'-methylacetophenone** scaffold and its chalcone derivatives exhibit a "privileged structure" status, active against multiple biological targets.

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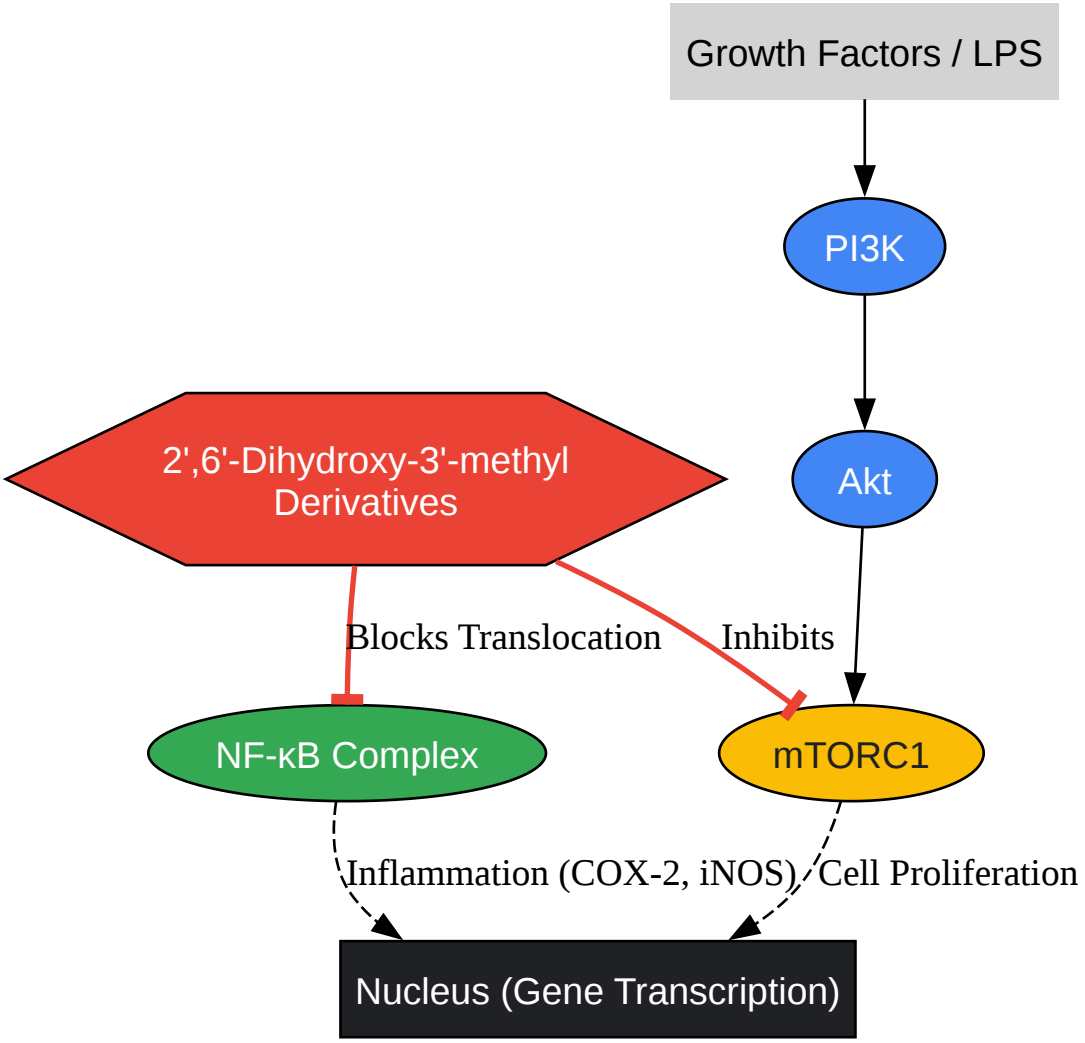
Activity	Target Organism/Cell Line	Compound	Potency (IC50 / MIC)	Mechanism
Antimicrobial	Staphylococcus aureus	Parent Scaffold	MIC: 62.5 µg/mL	Membrane disruption; inhibition of bacterial fatty acid synthesis.
Anticancer	MCF-7 (Breast Cancer)	3,4-Dimethoxy-chalcone deriv.	IC50: ~25 µM	Induction of apoptosis via mitochondrial pathway; mTOR inhibition.
Antiviral	Influenza A (H1N1)	Prenylated derivatives	IC50: 15–30 µM	Neuraminidase inhibition.
Antioxidant	DPPH Assay	Parent Scaffold	IC50: 20.02 µM	H-atom transfer from phenolic OH groups.

3.2 Mechanism of Action: mTOR & Inflammation

The parent 2,6-dihydroxyacetophenone core has been identified as an inhibitor of the mTOR (mammalian Target of Rapamycin) pathway. The addition of the 3'-methyl group enhances lipophilicity, potentially improving cellular uptake.

- mTOR Inhibition: Blocks downstream phosphorylation of p70S6K, arresting cell cycle at G1 phase.
- NF-κB Modulation: Chalcone derivatives prevent the degradation of IκBα, thereby blocking the nuclear translocation of NF-κB and reducing pro-inflammatory cytokines (IL-6, TNF-α).

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Caption: Dual inhibition mechanism. The derivative targets mTORC1 to arrest proliferation and blocks NF-κB to reduce inflammation.

Part 4: Future Outlook & SAR Trends

- Structure-Activity Relationship (SAR):
  - OH Groups: The 2',6'-dihydroxy pattern is essential for antioxidant potency and metal chelation.
  - 3'-Methyl: Provides steric bulk that may improve selectivity for COX-2 over COX-1.

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- Ring B Substitution: In chalcone derivatives, electron-withdrawing groups (e.g., -Cl, -NO2) on Ring B significantly enhance cytotoxic activity.

- Development Focus: Synthesis of C-glycoside derivatives of this acetophenone to improve water solubility and bioavailability for oral administration.

References

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- Antimicrobial Activity:Antibacterial properties of acylphloroglucinol derivatives against MDR strains.9[5][6][7][8]

- mTOR Inhibition:2,6-Dihydroxyacetophenone as a regulator of the mTOR signaling pathway.10[2][3][4][5][6][7][8]

- Fungal Metabolites:Isolation of 2,6-dihydroxy-3-methylacetophenone from Neosartorya species.2[5][6][7][8]

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